

# L-Methioninamide Hydrochloride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *L-Methioninamide hydrochloride*

Cat. No.: *B555339*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **L-Methioninamide hydrochloride**. It is intended for informational purposes for a professional audience and should not be considered a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. Specific safety data for **L-Methioninamide hydrochloride** is limited; therefore, this guide extrapolates from data on the parent compound, L-methionine, and general principles of laboratory safety. Always consult the official SDS provided by the supplier and adhere to all institutional and regulatory safety protocols.

## Introduction

**L-Methioninamide hydrochloride** (CAS No. 16120-92-6) is a derivative of the essential amino acid L-methionine.<sup>[1]</sup> It is utilized in various research applications, including studies on amino acid metabolism and protein engineering.<sup>[1]</sup> The hydrochloride salt form enhances its stability and solubility in aqueous solutions, making it suitable for laboratory use.<sup>[1]</sup> While it is known to be involved in protein synthesis and as a precursor in biosynthetic pathways, comprehensive toxicological data specific to **L-Methioninamide hydrochloride** is not readily available.<sup>[1]</sup> This guide consolidates the existing information on its properties and provides recommended safety and handling procedures, largely based on the well-documented profile of L-methionine.

## Physicochemical and Toxicological Properties

Quantitative data for **L-Methioninamide hydrochloride** and its parent compound, L-methionine, are summarized below. The data for L-methionine is provided for context and as a basis for risk assessment in the absence of specific data for the amide derivative.

**Table 1: Physicochemical Properties**

Property	L-Methioninamide Hydrochloride	L-Methionine
CAS Number	16120-92-6[1][2]	63-68-3[3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub> OS•HCl[2]	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> S[4]
Molecular Weight	184.68 g/mol [2]	149.21 g/mol [3][4]
Appearance	White to off-white crystalline powder[1][2]	Colorless or white crystalline solid[3]
Melting Point	222-226 °C[2]	276-279 °C (decomposes)[4]
Boiling Point	351.8 °C at 760 mmHg	Decomposes below boiling point[3]
Solubility	Soluble in water[1][2]	53.7 g/L in water at 20 °C[4]
Partition Coefficient (log Pow)	Not available	-1.87 at 30 °C[3]

**Table 2: Toxicological Data (L-Methionine)**

Endpoint	Value	Species	Route	Reference
LD50 (Acute Oral)	> 10,000 mg/kg	Rat	Oral	[3]
Skin Corrosion/Irritation	No skin irritation	Rabbit	Dermal	[3]
Serious Eye Damage/Irritation	No eye irritation	Rabbit	Ocular	[3]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	N/A	N/A	[3]

## Hazard Identification and GHS Classification

Based on the available data for L-methionine, **L-Methioninamide hydrochloride** is not expected to be classified as a hazardous substance. However, as with any chemical of unknown toxicity, it should be handled with care.

- GHS Classification (L-Methionine): Not a hazardous substance or mixture.[3]
- Potential Hazards:
  - May cause mild irritation to the eyes, skin, and respiratory tract upon direct contact or inhalation of dust.[5]
  - Fine dust dispersed in the air may create a combustible dust mixture.[4]
  - In case of fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NOx), and sulfur oxides may be released.[3][4]

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

The following PPE is recommended when handling **L-Methioninamide hydrochloride** powder:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[3][6]
- Hand Protection: Nitrile rubber gloves with a minimum thickness of 0.11 mm.[3][5]
- Respiratory Protection: A NIOSH/MSHA-approved respirator (e.g., N95 or P1 filter) is required if dust is generated.[3][5]
- Skin and Body Protection: A laboratory coat and appropriate protective clothing to prevent skin exposure.[4]

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling large quantities or when dust generation is likely.[5]
- Ensure an eyewash station and safety shower are readily accessible.[5]

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.[4]
- Recommended storage temperature is between 0-8 °C for long-term stability.[7]
- The substance may be air-sensitive and hygroscopic; consider storing under an inert gas.[2]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[3]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[3][4]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink two glasses of water. Consult a doctor if feeling unwell.[3]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation and inhalation. Wear appropriate PPE.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleanup:
  - Dampen the spilled solid material with water to avoid generating dust.
  - Sweep up the material and place it into a suitable, labeled container for disposal.[5]
  - Clean the affected area with soap and water.

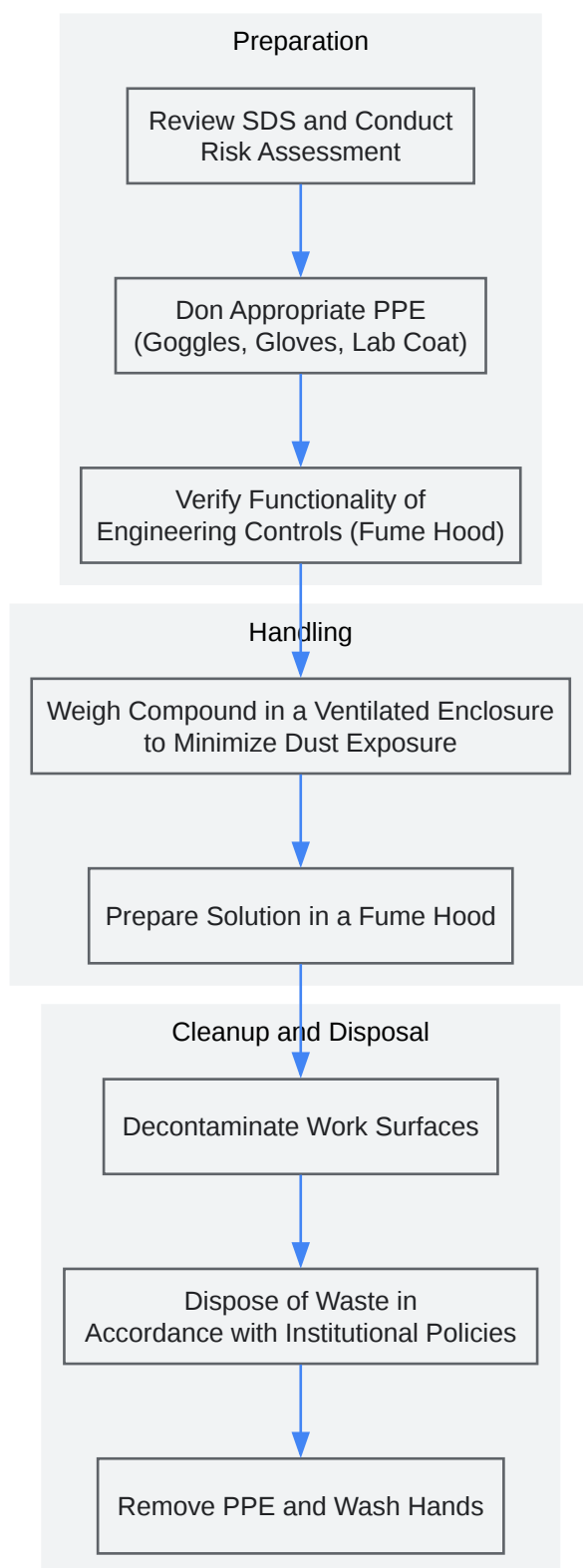
## Firefighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]
- Specific Hazards: The substance is combustible. In a fire, it may produce toxic fumes of carbon oxides, nitrogen oxides, and sulfur oxides.[3][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

## Experimental Protocols and Workflows

Detailed experimental protocols for the safety assessment of **L-Methioninamide hydrochloride** are not available in the public domain. However, based on standard laboratory procedures for handling chemical compounds, the following workflows can be proposed.

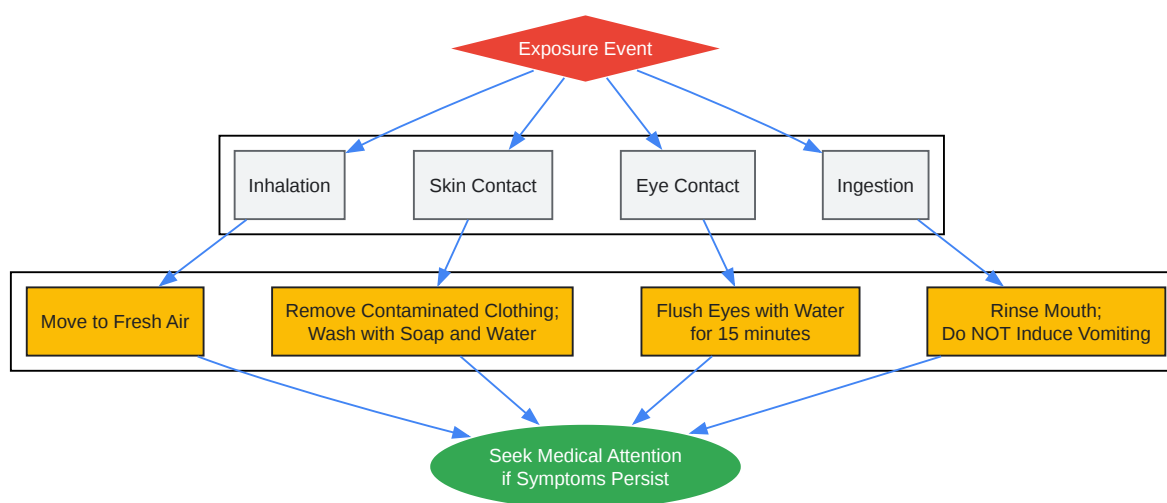
### Diagram 1: General Laboratory Handling Workflow



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Caption: A logical workflow for the safe handling of **L-Methioninamide hydrochloride** in a laboratory setting.

## Diagram 2: Emergency Response to Accidental Exposure



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Caption: A decision-making flowchart for first aid response to accidental exposure to **L-Methioninamide hydrochloride**.

## Potential Signaling Pathways and Mechanism of Toxicity

There are no studies directly investigating the signaling pathways affected by **L-Methioninamide hydrochloride**. However, research on L-methionine toxicity in mouse hepatocytes suggests that at high concentrations, toxicity may be mediated in part by its metabolic pathways. One study indicated that the transamination pathway, rather than transmethylation, plays a significant role in L-methionine-induced cytotoxicity in male mouse hepatocytes. This process can lead to the depletion of glutathione (GSH), a key cellular

antioxidant, without the formation of glutathione disulfide (GSSG). It is plausible that **L-Methioninamide hydrochloride** could be metabolized to L-methionine in vivo, and therefore, at high concentrations, could potentially share similar mechanisms of toxicity. Further research is needed to confirm this hypothesis.

## Conclusion

**L-Methioninamide hydrochloride** is a useful research chemical with limited available safety and toxicological data. The information presented in this guide, largely extrapolated from its parent compound L-methionine, suggests that it is of low acute toxicity. However, adherence to good laboratory practices, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize the risk of exposure and ensure a safe working environment. Researchers and drug development professionals should always consult the most up-to-date Safety Data Sheet from their supplier and perform a thorough risk assessment before use.

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